

Commercial Availability and Technical Guide for Sapienic Acid-d19

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Compound of Interest

Compound Name: Sapienic acid-d19

Cat. No.: B10782853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sapienic acid-d19**, a deuterated form of a unique human fatty acid. The guide covers its commercial availability, physicochemical properties, and biological activities, with a focus on its antimicrobial effects and its role in cellular signaling pathways. Detailed experimental protocols are provided to facilitate its use in research and drug development.

Commercial Suppliers and Availability

Sapienic acid-d19 is available from several commercial suppliers specializing in research-grade lipids and stable isotope-labeled compounds. The availability, purity, and formulation may vary between suppliers. Researchers are advised to contact the suppliers directly for the most current information and to request certificates of analysis.

Supplier	Product Name	CAS Number	Purity	Formulation	Available Quantities
Larodan	Sapienic acid (D19) 98%	2692623-89-3	>98%	In solution	1 mg, 5 mg (custom quotes available)[1]
MedchemExpress	Sapienic acid-d19	2692623-89-3	99.0%	500 µL in Ethanol	5 mg[2]
Stratech	Sapienic acid (D19) 98%	2692623-89-3	Not specified	In solution	1 mg, 2 mg, 5 mg
Cayman Chemical	cis-6-Hexadecenoic Acid-d19	2692623-89-3	≥99% deuterated forms (d1-d19)	A solution in ethanol	Not specified

Table 1: Commercial Suppliers of **Sapienic acid-d19**.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₁ D ₁₉ O ₂	[1]
Molecular Weight	273.53 g/mol	[1]
Physical State	Liquid	[1]
Storage	Freezer (-20°C)	[1]

Table 2: Physicochemical Properties of **Sapienic acid-d19**.

Biological Activity: Antimicrobial Properties

Sapienic acid, the non-deuterated counterpart of **Sapienic acid-d19**, is a significant component of human sebum and possesses notable antimicrobial activity, particularly against Gram-positive bacteria.[3] The biological activity of the deuterated form is expected to be

comparable. Its mechanism of action involves the disruption of the bacterial cell membrane, leading to depolarization.[\[2\]](#)[\[4\]](#)

Bacterium	Minimum Bactericidal Concentration (MBC)	Reference
Streptococcus sanguinis	31.3 µg/mL	[2]
Streptococcus mitis	375.0 µg/mL	[2]
Fusobacterium nucleatum	93.8 µg/mL	[2]
Staphylococcus aureus	-	[5]
Staphylococcus epidermidis	-	[5]

Table 3: Antimicrobial Activity of Sapienic Acid. (Note: Data is for the non-deuterated form).

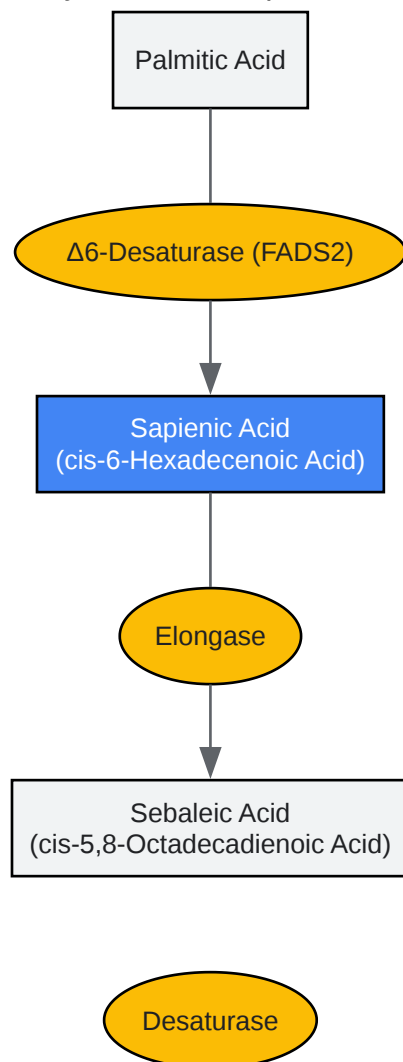
Signaling Pathways

Sapienic acid is not only an antimicrobial agent but also a signaling molecule. It is biosynthesized from palmitic acid and can be further metabolized. Recent studies have implicated it in the modulation of key cancer-related signaling pathways.

Biosynthesis of Sapienic Acid

Sapienic acid is synthesized in human sebaceous glands from palmitic acid by the action of the enzyme Δ^6 -desaturase (FADS2).[\[2\]](#)[\[6\]](#) It can be further elongated and desaturated to produce other fatty acids like sebaleic acid.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Biosynthesis of Sapienic Acid



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